

5-Bromofuran-2-carbonyl chloride molecular weight and formula

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Compound of Interest

Compound Name: 5-Bromofuran-2-carbonyl chloride

Cat. No.: B1334073

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In-Depth Technical Guide: 5-Bromofuran-2-carbonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data and structural information for **5-Bromofuran-2-carbonyl chloride**, a chemical intermediate relevant in various synthetic applications.

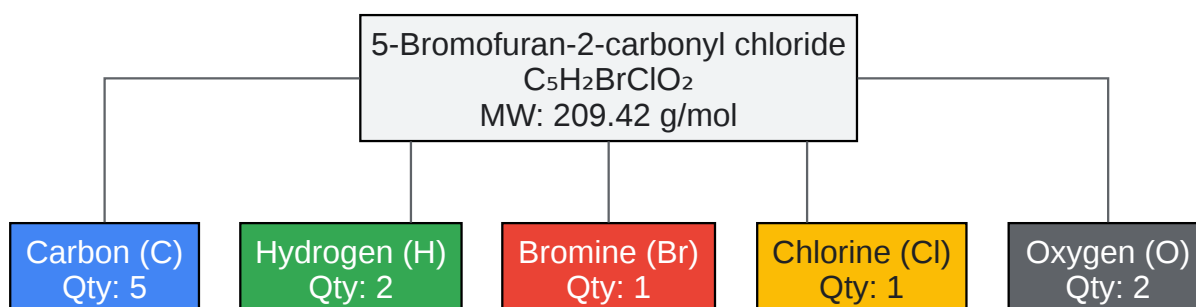
Core Chemical Properties

The fundamental molecular attributes of **5-Bromofuran-2-carbonyl chloride** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and reaction planning.

Property	Value
Chemical Formula	C ₅ H ₂ BrClO ₂ [1] [2] [3] [4]
Molecular Weight	209.42 g/mol [1] [2]
CAS Number	26726-16-9 [1] [2] [3]

Molecular Structure and Composition

The molecular formula $C_5H_2BrClO_2$ indicates the elemental composition of **5-Bromofuran-2-carbonyl chloride**. A diagram illustrating the relationship between the molecular formula and its constituent elements, along with the overall molecular weight, is provided below.



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Caption: Elemental composition of **5-Bromofuran-2-carbonyl chloride**.

Experimental Protocols

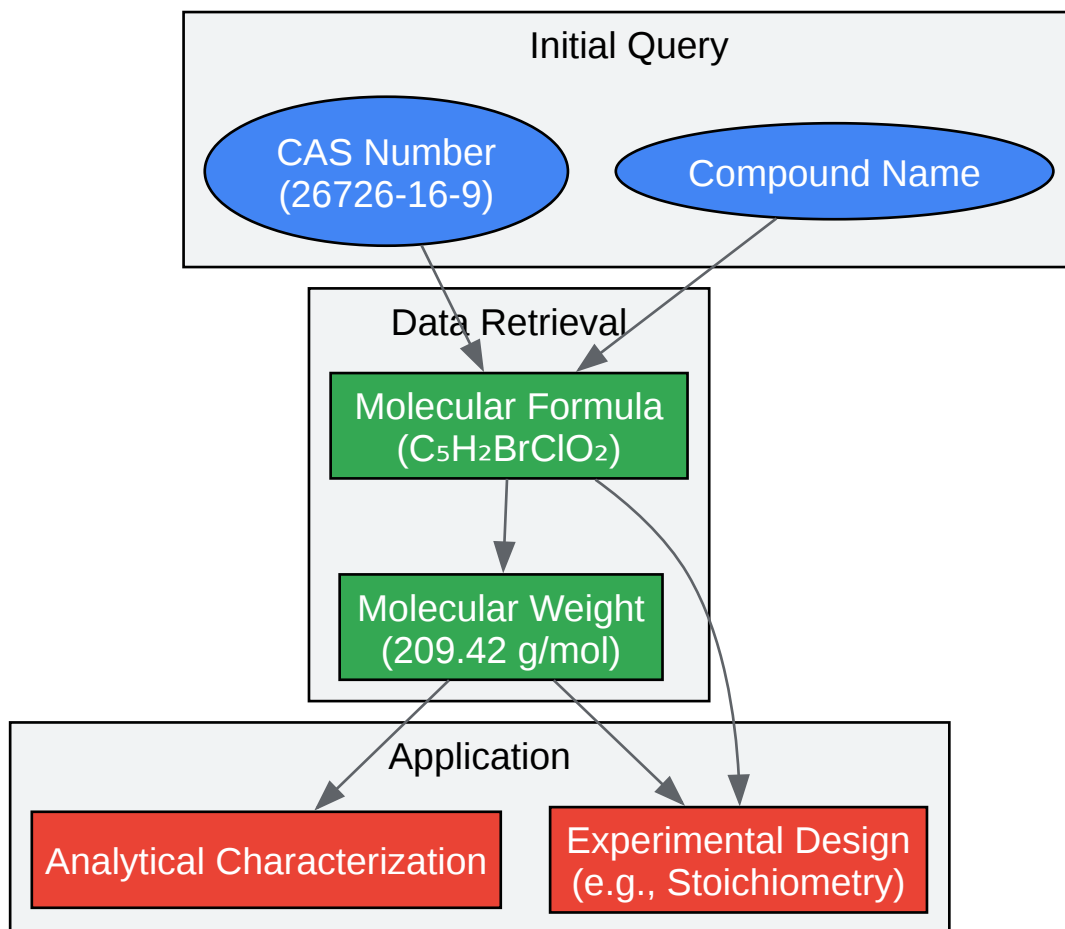
Detailed experimental protocols for the synthesis or specific reactions of **5-Bromofuran-2-carbonyl chloride** are typically found within peer-reviewed scientific literature and patent filings. Researchers seeking to utilize this compound should consult scientific databases such as SciFinder, Reaxys, or Google Scholar, using the CAS number (26726-16-9) for precise searches. These resources provide access to publications detailing reaction conditions, purification methods, and analytical data (e.g., NMR, HPLC, LC-MS)[5].

As a general starting point, the synthesis of acyl chlorides often involves the treatment of the corresponding carboxylic acid with a chlorinating agent such as thionyl chloride or oxalyl chloride. Subsequent use in synthesis, for example, in the formation of amides or esters, would typically involve reaction with a nucleophile (an amine or alcohol, respectively) often in the presence of a base.

Logical Workflow for Compound Information Retrieval

The process of identifying and verifying the properties of a chemical compound like **5-Bromofuran-2-carbonyl chloride** follows a structured workflow. This involves querying

databases with known identifiers to retrieve fundamental data, which is then used for experimental design.



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Caption: Workflow for obtaining and applying chemical data.

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References

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